

Personal protective equipment for handling 2-Methoxy-4-vinylphenol

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Compound of Interest

Compound Name: 2-Methoxy-4-vinylphenol

Cat. No.: B3423779

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Essential Safety and Handling Guide for 2-Methoxy-4-vinylphenol

This guide provides critical safety and logistical information for the handling and disposal of **2-Methoxy-4-vinylphenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for minimizing risks and ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **2-Methoxy-4-vinylphenol**
- Synonyms: 4-Vinylguaiacol, p-Vinylguaiacol, 4-Hydroxy-3-methoxystyrene[1]
- CAS Number: 7786-61-0[1][2][3][4]

Hazard Summary: **2-Methoxy-4-vinylphenol** is classified as a hazardous chemical.[2] It is harmful if swallowed and can cause severe skin burns and eye damage.[5][6] It is crucial to avoid contact with eyes, skin, and clothing, as well as inhalation and ingestion.[2]

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **2-Methoxy-4-**

vinylphenol.

Protection Type	Recommended Equipment	Specifications & Notes
Eye and Face Protection	Safety glasses with side-shields or goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure.[2] Specific materials like butyl rubber or neoprene are recommended for handling phenols.[7][8]
Laboratory coat	A fully buttoned lab coat should be worn.[7] For potential splashes, a chemical-resistant apron is advised.[7][8]	
Closed-toe shoes and long pants	Standard laboratory practice to protect against spills.[7]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	To be used if exposure limits are exceeded, if irritation is experienced, or if handling outside of a fume hood.[2] A dust mask type N95 or a respirator with a type ABEK (EN14387) filter may be appropriate.[4][6]

Operational and Disposal Plan

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **2-Methoxy-4-vinylphenol** from preparation to disposal.

Experimental Workflow

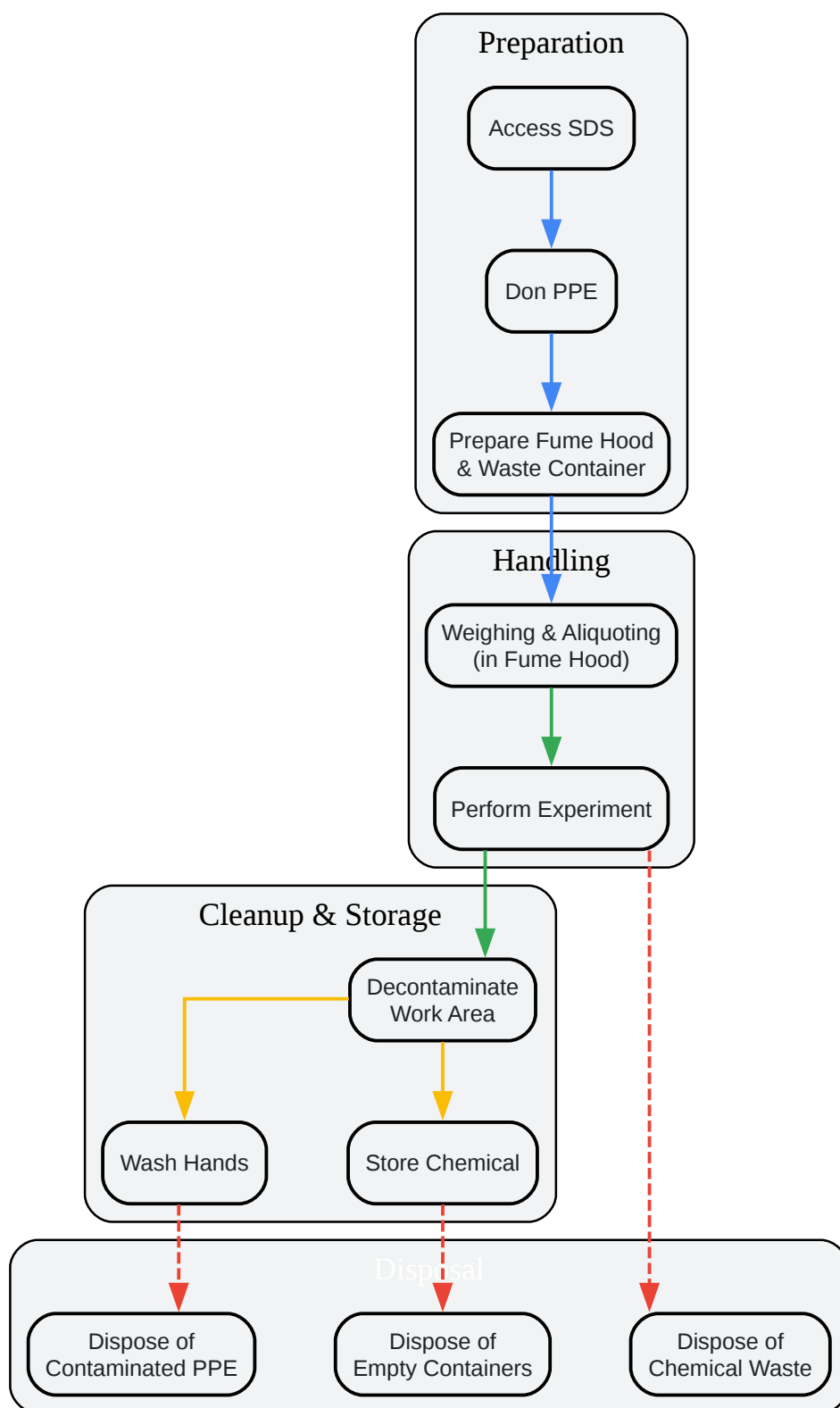
- Pre-Operational Checks:
 - Ensure a Safety Data Sheet (SDS) for **2-Methoxy-4-vinylphenol** is readily accessible.
 - Verify that a properly functioning chemical fume hood is available.
 - Locate and confirm the accessibility of the nearest emergency eyewash station and safety shower.
 - Assemble all necessary PPE as specified in the table above.
 - Prepare a designated and clearly labeled waste container for **2-Methoxy-4-vinylphenol** waste.
- Handling Procedure:
 - All handling of **2-Methoxy-4-vinylphenol**, including weighing and solution preparation, must be conducted within a certified chemical fume hood to minimize inhalation exposure.
[7]
 - Wear the appropriate PPE throughout the entire handling process.
 - Avoid the formation of dust and aerosols.[5]
 - Use non-sparking tools to prevent ignition sources.[5]
 - Ensure adequate ventilation at all times.[2]
- Post-Handling and Storage:
 - Wash hands and any exposed skin thoroughly after handling.[2]
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Store **2-Methoxy-4-vinylphenol** in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[2] The material should be kept refrigerated.[2]

Disposal Plan

- Chemical Waste:
 - Collect all waste containing **2-Methoxy-4-vinylphenol** in a suitable, closed, and properly labeled container.[\[2\]](#)[\[5\]](#)
 - Dispose of the chemical waste through an approved waste disposal plant.[\[2\]](#) Do not release it into the environment.[\[2\]](#)[\[5\]](#)
- Contaminated PPE and Materials:
 - All disposable PPE (gloves, etc.) and other materials (e.g., paper towels, weigh boats) contaminated with **2-Methoxy-4-vinylphenol** should be collected in a separate, sealed container.
 - This contaminated solid waste should also be disposed of as hazardous waste.
- Empty Containers:
 - Handle uncleaned, empty containers as you would the product itself.
 - Follow your institution's procedures for the disposal of empty chemical containers, which may include triple rinsing and recycling or disposal in a sanitary landfill.[\[5\]](#)

Workflow Visualization

The following diagram illustrates the key steps for the safe handling and disposal of **2-Methoxy-4-vinylphenol**.



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Caption: Workflow for safe handling and disposal of **2-Methoxy-4-vinylphenol**.

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